

Thermodynamic Properties of 3-Methyl-2-pentanol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-Methyl-2-pentanol

Cat. No.: B7798646

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Introduction

3-Methyl-2-pentanol, a secondary hexyl alcohol, finds applications in various chemical syntheses and is of interest in the study of alcohol-based fuels and as a potential solvent. A thorough understanding of its thermodynamic properties is crucial for process design, safety assessments, and computational modeling in drug development and other scientific disciplines. This technical guide provides a comprehensive overview of the key thermodynamic properties of **3-Methyl-2-pentanol**, detailed experimental protocols for their determination, and visual representations of experimental workflows.

Core Thermodynamic Properties

The thermodynamic properties of **3-Methyl-2-pentanol** have been characterized through a combination of experimental measurements and critically evaluated data compilations. The following tables summarize the key quantitative data available for this compound.

Table 1: Physical and Thermochemical Properties

Property	Value	Units	Reference
Molecular Formula	C6H14O	-	[1][2][3]
Molar Mass	102.177	g/mol	[4]
Normal Boiling Point	407.4	K (134.3 °C)	[2][5]
Density (at 20 °C)	0.8307	g/cm³	[5]
Vapor Pressure (at 25 °C)	3.679	mmHg	[6]
Flash Point	40.56	°C (105.00 °F)	[6]
Solubility in Water	19	g/L	[5]

Table 2: Enthalpy and Entropy Data

Property	Value	Units	Reference
Standard Enthalpy of Formation (Liquid)	-396.4 ± 1.0	kJ/mol	[1]
Standard Enthalpy of Formation (Gas)	-338.9 ± 2.2	kJ/mol	[1]
Enthalpy of Vaporization (at standard conditions)	57.5 ± 2.0	kJ/mol	[1]
Standard Molar Entropy (Ideal Gas, 298.15 K, 1 bar)	Not Available	J/(mol·K)	
Heat Capacity, Cp (Liquid, at 298.15 K)	275.9	J/(mol·K)	[3][5]
Heat Capacity, Cp (Ideal Gas)	Temperature Dependent	J/(mol·K)	[4]

Table 3: Critical Properties

Property	Value	Units	Reference
Critical Temperature	Not Available	K	[4]
Critical Pressure	Not Available	kPa	[4]
Critical Density	Not Available	mol/L	[4]

Experimental Protocols

The determination of the thermodynamic properties of **3-Methyl-2-pentanol** relies on established experimental techniques. The following sections provide detailed methodologies for key experiments.

Determination of the Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion is determined using a bomb calorimeter, which measures the heat released during complete combustion of the substance in an excess of oxygen at constant volume.

Methodology:

- **Sample Preparation:** A precisely weighed sample (approximately 1 gram) of high-purity **3-Methyl-2-pentanol** is placed in a crucible within the bomb calorimeter. A known length of ignition wire is positioned in contact with the sample.
- **Bomb Assembly and Pressurization:** The crucible is placed inside the stainless steel bomb, which is then sealed. The bomb is purged with oxygen to remove any atmospheric nitrogen and subsequently pressurized with pure oxygen to approximately 30 atm.
- **Calorimeter Setup:** The sealed bomb is submerged in a known mass of water in the calorimeter's insulated bucket. The temperature of the water is monitored with a high-precision thermometer.
- **Ignition and Data Acquisition:** Once the system has reached thermal equilibrium, the sample is ignited by passing an electric current through the ignition wire. The temperature of the

water is recorded at regular intervals until a maximum temperature is reached and the system begins to cool.

- Data Analysis: The heat capacity of the calorimeter is determined by calibrating it with a substance of known heat of combustion, such as benzoic acid. The heat released by the combustion of **3-Methyl-2-pentanol** is calculated from the observed temperature rise and the heat capacity of the calorimeter. Corrections are made for the heat of formation of nitric acid (from residual nitrogen) and the heat of combustion of the ignition wire. The standard enthalpy of combustion is then calculated from the heat released at constant volume.

Determination of Vapor Pressure using the Static Method

The vapor pressure of a liquid at a given temperature is the pressure exerted by its vapor when the vapor is in equilibrium with the liquid. The static method involves measuring this pressure directly.

Methodology:

- Apparatus Setup: A sample of **3-Methyl-2-pentanol** is placed in a flask connected to a pressure transducer and a temperature probe. The flask is immersed in a temperature-controlled water or oil bath.
- Degassing: The sample is thoroughly degassed to remove any dissolved air, typically by repeated freeze-pump-thaw cycles.
- Equilibration and Measurement: The temperature of the bath is set to the desired value and allowed to stabilize. The system is allowed to reach thermal and phase equilibrium, at which point the pressure reading from the transducer corresponds to the vapor pressure of the **3-Methyl-2-pentanol** at that temperature.
- Temperature Variation: The temperature of the bath is varied, and the vapor pressure is measured at each new equilibrium temperature to obtain a vapor pressure curve.
- Data Analysis: The relationship between vapor pressure and temperature can be described by the Clausius-Clapeyron equation, which can be used to determine the enthalpy of vaporization.

Measurement of Heat Capacity by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermal analysis technique used to measure the amount of heat required to increase the temperature of a sample.

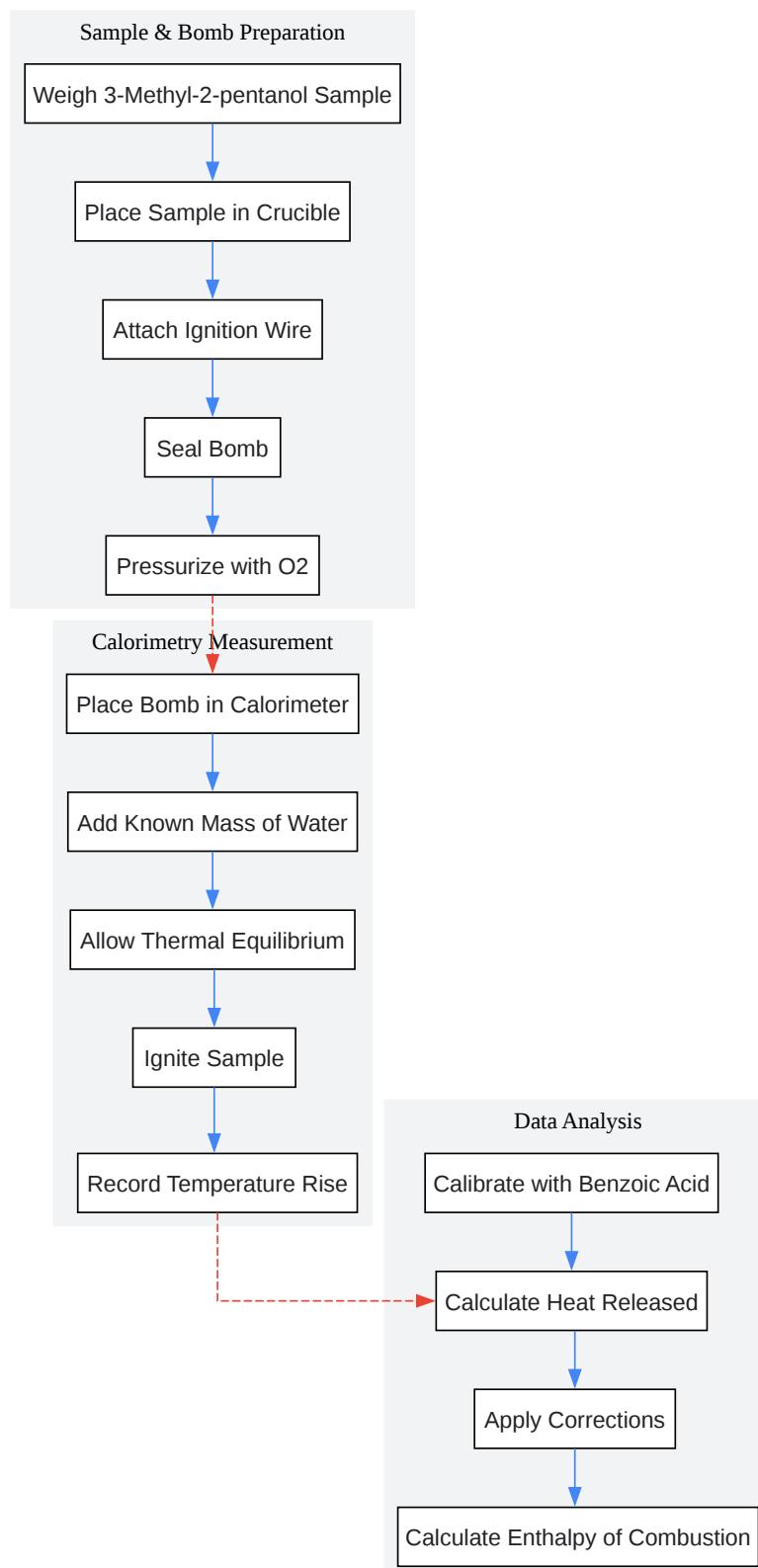
Methodology:

- Sample Preparation: A small, accurately weighed sample of **3-Methyl-2-pentanol** is hermetically sealed in an aluminum pan. An empty, sealed aluminum pan is used as a reference.
- Instrument Setup: The sample and reference pans are placed in the DSC cell. The instrument is programmed to heat the sample and reference at a constant rate over a specified temperature range.
- Data Collection: The DSC instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature as they are heated. This differential heat flow is recorded as a function of temperature.
- Calibration: The instrument is calibrated for temperature and heat flow using standard materials with known melting points and enthalpies of fusion, such as indium.
- Data Analysis: The heat capacity of the **3-Methyl-2-pentanol** is calculated from the differential heat flow signal, the heating rate, and the mass of the sample. This measurement can be performed over a range of temperatures to determine the temperature dependence of the heat capacity.

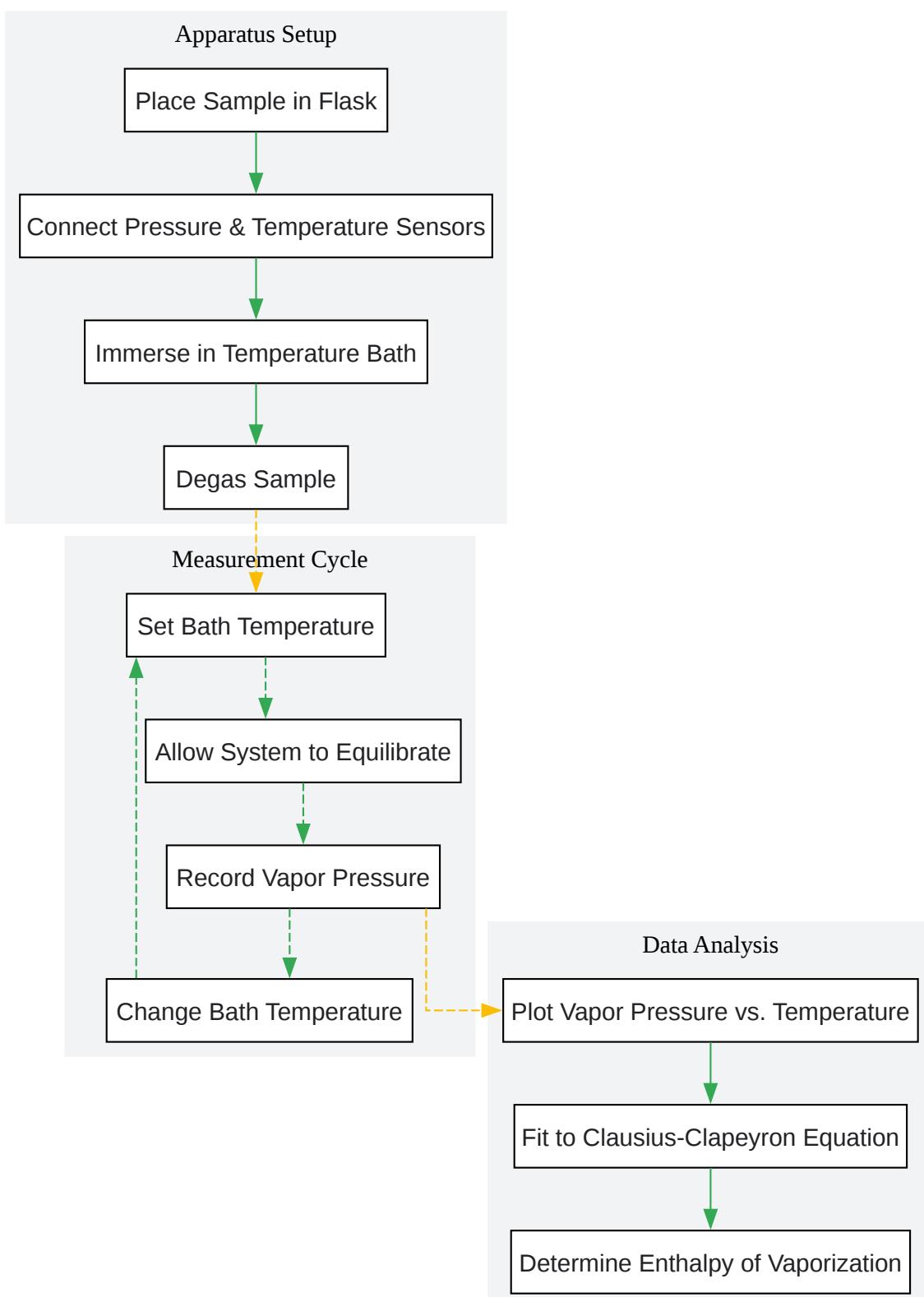
Visualizations

Experimental Workflow Diagrams

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.

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Caption: Workflow for Determining Enthalpy of Combustion.

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Caption: Workflow for Vapor Pressure Determination.

Conclusion

This technical guide has provided a consolidated source of information on the thermodynamic properties of **3-Methyl-2-pentanol**. The tabulated data offers a quick reference for researchers, while the detailed experimental protocols provide a foundation for the accurate measurement of these crucial parameters. The visualized workflows further clarify the logical steps involved in these experimental determinations. A comprehensive understanding of these properties is essential for the effective and safe application of **3-Methyl-2-pentanol** in scientific and industrial settings.

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